

Handling and safety precautions for 2-Chloro-3-phenylpropanoic acid

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Compound of Interest

Compound Name: 2-Chloro-3-phenylpropanoic acid

Cat. No.: B8759164

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Technical Support Center: 2-Chloro-3-phenylpropanoic Acid

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Chloro-3-phenylpropanoic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-3-phenylpropanoic acid**?

A1: **2-Chloro-3-phenylpropanoic acid** is considered a hazardous substance. The primary hazards include:

- Skin irritation[1]
- Serious eye irritation[1]
- May cause respiratory irritation[1]
- It may be harmful if swallowed.[1]

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To minimize exposure and ensure safety, the following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield are required.[\[1\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves.[\[1\]](#)
- Skin and Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[\[2\]](#)
- Respiratory Protection: If working with the powder outside of a fume hood or in a poorly ventilated area, a NIOSH-approved respirator is recommended to avoid inhaling dust.[\[1\]](#)

Q3: What are the proper storage conditions for **2-Chloro-3-phenylpropanoic acid**?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial in case of exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Q5: How should I dispose of waste containing **2-Chloro-3-phenylpropanoic acid**?

A5: Dispose of this material as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.[\[1\]](#)

Troubleshooting Guides

Problem: I observe skin irritation after handling the compound.

- Immediate Action: Wash the affected area thoroughly with soap and water.
- Prevention: Always wear appropriate chemical-resistant gloves and a lab coat. Ensure gloves are inspected for tears or holes before use.
- Troubleshooting: If irritation persists after washing, seek medical advice. Review your handling procedures to identify any potential gaps in your PPE usage.

Problem: The compound has formed clumps in the storage container.

- Cause: This may be due to improper storage in a humid environment.
- Solution: While carefully handling the material in a fume hood to avoid dust inhalation, you can gently break up the clumps with a clean, dry spatula.
- Prevention: Ensure the container is always tightly sealed after use and stored in a dry, cool place.

Data Presentation

Physical and Chemical Properties

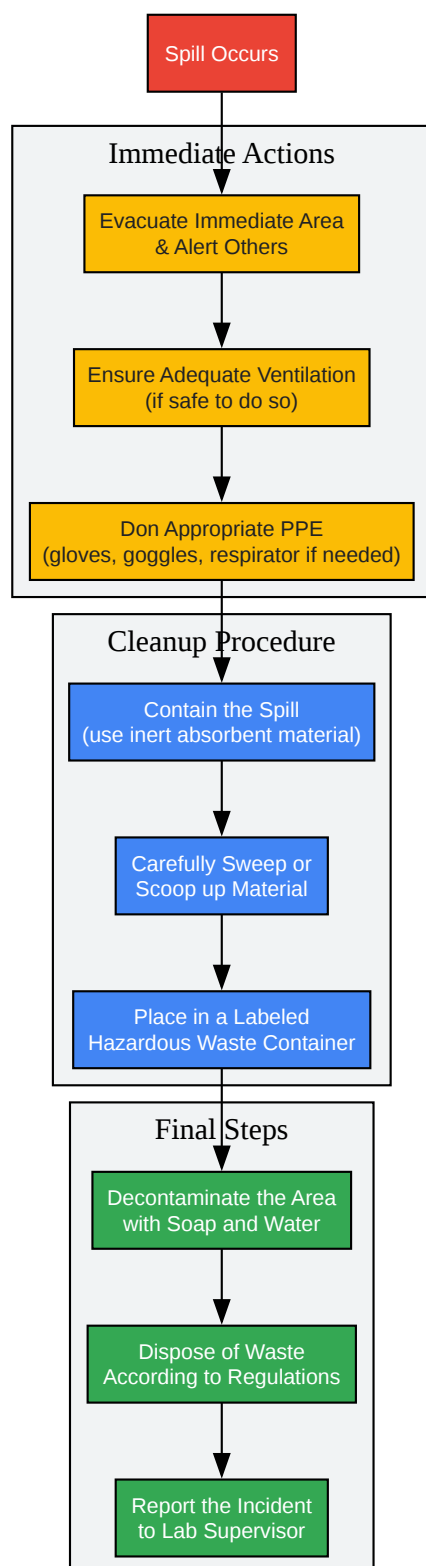
Property	Value	Reference
Molecular Formula	C ₉ H ₉ ClO ₂	[4] [5]
Molecular Weight	184.62 g/mol	[4] [6]
CAS Number	7474-06-8	[4] [5] [6]

Experimental Protocols

General Protocol for Handling and Weighing **2-Chloro-3-phenylpropanoic Acid**

- Preparation: Before handling the compound, ensure you are in a well-ventilated laboratory, preferably with a chemical fume hood. Put on all required PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Weighing:
 - Place a clean, dry weighing boat on an analytical balance and tare it.
 - Carefully open the container of **2-Chloro-3-phenylpropanoic acid** inside the fume hood to minimize inhalation of any airborne powder.
 - Using a clean spatula, carefully transfer the desired amount of the solid to the weighing boat.
 - Securely close the container of the stock chemical.
- Dissolving:
 - If the experimental procedure requires a solution, add the weighed solid to your chosen solvent in an appropriate flask.
 - Stir or sonicate as required to achieve dissolution.
- Cleanup:
 - Clean the spatula and any other contaminated surfaces.
 - Dispose of the weighing boat and any other disposable materials in the designated hazardous waste container.
 - Wash your hands thoroughly after the procedure is complete.

Mandatory Visualization



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Caption: Workflow for handling a spill of **2-Chloro-3-phenylpropanoic acid**.

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